

Comparative Data of Reactive Black Dyes

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Compound Focus: C.I.Reactive Black 3

CAS No.: 12236-78-1

Cat. No.: S1824607

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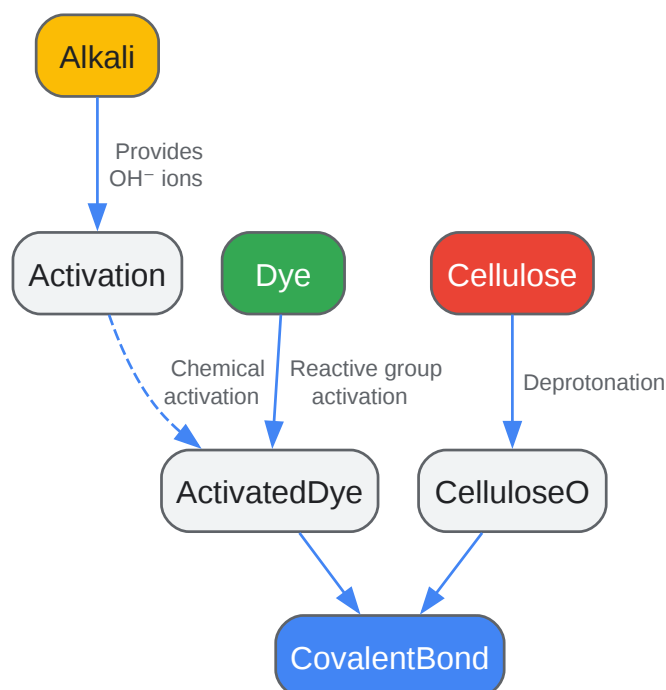
| Dye Name | CAS Registry Number | Molecular Formula | Molecular Weight (g/mol) | Primary Applications | Key Fastness Properties (ISO Standards) |
|----------------------------|---|---|---|--|---|
| C.I. Reactive Black 1 [1] | 12236-77-0 | $C_{23}H_{13}ClN_8Na_2O_{10}S_2$ | 706.96 | Dyeing cotton, hemp, polyamide, and viscose [1] | Light: 6, Soaping (100°C): 5 (Fading), 4-5 (Staining) [1] |
| C.I. Reactive Black 5 [2] | 17095-24-8 | Information missing from search results | Information missing from search results | Permanently listed for coloring contact lenses by the U.S. FDA [2] | Information missing from search results |
| C.I. Reactive Black 13 [3] | 12225-31-9 | $C_{10}H_{15}ClN_4O_5S$ (listed), $C_{23}H_{25}NO_6$ (listed) | 322.82 (listed) [3] | Cotton dyeing, biological staining, environmental studies [3] | Light: Good, Washing: Excellent [3] |
| C.I. Reactive Black 42 [4] | Information missing from search results | $C_{30}H_{19}Cl_2FN_{11}Na_3O_{11}S_3$ | 964.46 [4] | Information missing from search results | Light: 5, Soaping: 5 [4] |

Scientific Context and Experimental Considerations

For your research, understanding the general class of reactive dyes and their associated experimental protocols is crucial.

- **General Dyeing Protocol for Reactive Dyes:** A typical industrial dyeing process for cellulosic fibers like cotton involves several stages [5]:
 - **Adsorption:** The dye is dissolved in water and the fabric is immersed. An electrolyte (e.g., sodium chloride or sodium sulfate) is added to promote the exhaustion of the dye from the solution onto the fiber [5].
 - **Fixation:** An alkali (e.g., sodium carbonate) is added to create a pH of around 10-11. This activates the reactive group on the dye, enabling it to form a covalent bond with the hydroxyl groups of the cellulose fiber [5].
 - **Washing:** The fabric is thoroughly washed to remove any hydrolyzed (unreacted) dye, which is crucial for achieving good wet-fastness properties [5].
- **Toxicity and Environmental Studies:** One key area of research involves the environmental impact of reactive azo dyes. Experimental protocols often focus on **decolorization and toxicity assessment** [6].
 - **Hydrolysis:** Dyes are often refluxed in a sodium hydroxide solution (pH 11) for several hours to simulate the hydrolyzed form found in wastewater [6].
 - **Anaerobic Decolorization:** The hydrolyzed dyes are then subjected to bacterial strains or a mixed microbial consortium in a baffled reactor to break the azo bond under anaerobic conditions [6].
 - **Toxicity Testing:** The toxicity of the original dye, its hydrolyzed form, and the decolorized products can be evaluated using bioassays, such as those involving the luminescent bacterium *Vibrio fischeri* [6].

The following diagram illustrates the core mechanism of how a reactive dye bonds to a cellulose fiber, which is fundamental to its application and permanence.



Reactive dye covalent bond formation with cellulose. This illustrates the permanent bonding mechanism.

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Key Research and Safety Insights

- **Environmental Impact:** A significant challenge with reactive dyes is their relatively low fixation rate (60-80%), meaning a substantial portion hydrolyzes and ends up in wastewater, contributing to environmental pollution and potential aquatic toxicity [6] [5].
- **Synergy in Formulations:** Some high-performance reactive black dyes are not single compounds but precise mixtures of reactive red, yellow, and blue dyes. This formulation strategy is used to achieve deep shades, uniform dyeing, and enhanced compatibility [7].
- **Regulatory Status for Non-Textile Use:** While reactive dyes are industrial workhorses for textiles, it is critical to note that they are **not approved for ingestion or use in pharmaceutical formulations** [5]. One specific dye, Reactive Black 5, has a very narrow FDA approval **only for use in coloring contact lenses** [2].

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Available at: [<https://www.smolecule.com/products/b1824607#what-is-c-i-reactive-black-3>]

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